

Application Note and Protocol: Preparation of (Rac)-LB-100 Stock Solution

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Compound of Interest

Compound Name: (Rac)-LB-100

Cat. No.: B1674599

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Audience: This document is intended for researchers, scientists, and drug development professionals working with the protein phosphatase 2A (PP2A) inhibitor, **(Rac)-LB-100**.

Abstract

(Rac)-LB-100 is the racemic mixture of LB-100, a potent, water-soluble small molecule inhibitor of protein phosphatase 2A (PP2A) and protein phosphatase 5 (PPP5C).^{[1][2][3][4][5]} PP2A is a critical serine/threonine phosphatase involved in regulating key cellular processes, including cell cycle progression, DNA damage repair, and signal transduction.^{[6][7]} Inhibition of PP2A by LB-100 has been shown to sensitize cancer cells to chemo- and radiotherapy, making it a valuable tool in cancer research.^{[7][8]} This document provides detailed protocols for the preparation, storage, and handling of **(Rac)-LB-100** stock solutions for in vitro and in vivo experimental use.

(Rac)-LB-100 Properties

A summary of the key chemical and physical properties of **(Rac)-LB-100** is provided below.

Property	Value	Reference
Synonyms	LB-100 Racemate	[1][2]
CAS Number	2061038-65-9	[1]
Molecular Formula	C ₁₃ H ₂₀ N ₂ O ₄	[9]
Molecular Weight	268.31 g/mol	[10][11]
Appearance	White to off-white crystalline solid	[9][10]

Solubility Data

(Rac)-LB-100 exhibits solubility in aqueous solutions, which is a key advantage for its use in biological systems.[6] Solubility in common laboratory solvents is summarized in the table below. For optimal results, it is recommended to use high-purity water or a buffered solution like PBS.

Solvent	Solubility	Reference
Water	≥26.8 mg/mL to 53 mg/mL	[10][11]
PBS (pH 7.2)	10 mg/mL	[9]
Ethanol	Insoluble to partially soluble	[9][10]
DMSO	Insoluble	[10]

Recommended Protocol for Stock Solution Preparation (Aqueous)

This protocol describes the preparation of a 10 mg/mL stock solution of **(Rac)-LB-100** in sterile Phosphate-Buffered Saline (PBS, pH 7.2).

4.1 Materials

- **(Rac)-LB-100** powder

- Sterile Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile, conical, or microcentrifuge tubes
- Vortex mixer
- Calibrated analytical balance
- Sterile 0.22 μm syringe filter

4.2 Procedure

- Pre-warming: Allow the **(Rac)-LB-100** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Aseptically weigh the desired amount of **(Rac)-LB-100** powder. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of the powder.
- Reconstitution: Add the appropriate volume of sterile PBS (pH 7.2) to the powder. For a 10 mg/mL solution, add 1 mL of PBS to 10 mg of powder.
- Dissolution: Cap the tube securely and vortex gently until the powder is completely dissolved. The solution should be clear and colorless.
- Sterilization: For sterile applications, filter the reconstituted stock solution through a 0.22 μm syringe filter into a new sterile tube.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.

4.3 Storage and Stability

- Powder: Store the solid form of **(Rac)-LB-100** at -20°C .[\[10\]](#)[\[11\]](#)
- Stock Solution: Store the aliquoted stock solution at -20°C for several months. For short-term storage (1-2 weeks), the solution can be kept at 4°C . Avoid repeated freeze-thaw cycles to maintain stability.

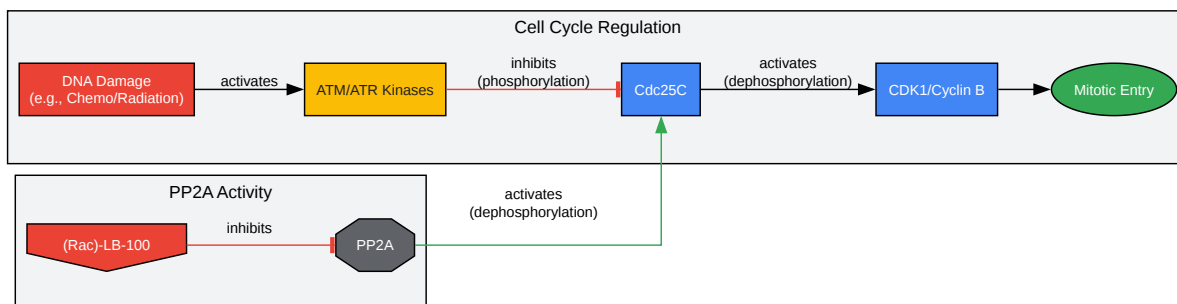
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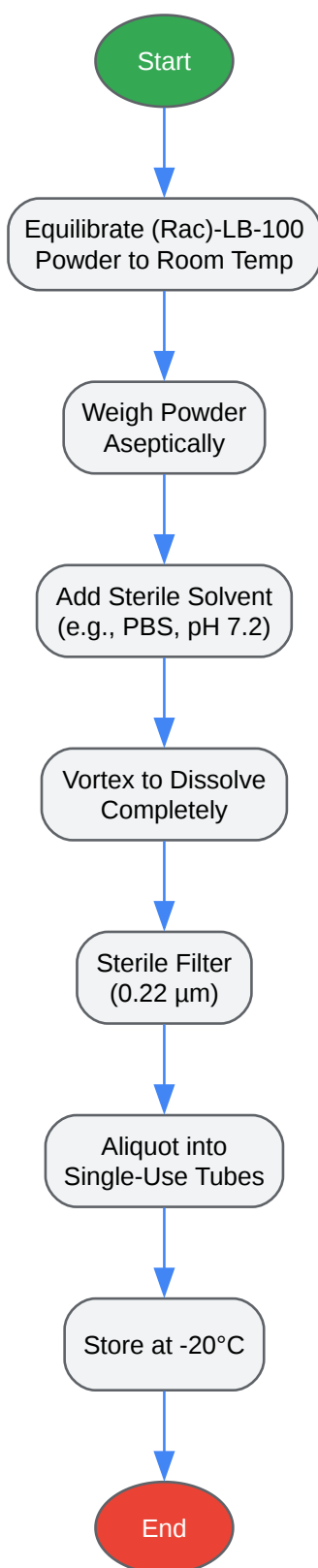
(Rac)-LB-100 primarily functions as an inhibitor of the PP2A phosphatase.[1][3] By inhibiting PP2A, LB-100 prevents the dephosphorylation of key proteins involved in cell cycle control and DNA damage repair, which can lead to mitotic catastrophe and apoptosis in cancer cells.[6][7] This mechanism makes it an effective sensitizer for various cancer therapies.[8] In preclinical studies, LB-100 has been shown to enhance the efficacy of cytotoxic drugs and radiation in various cancer models, including pancreatic and nasopharyngeal carcinomas.[9]

Visualizations

6.1 Signaling Pathway: PP2A Inhibition

The diagram below illustrates the central role of PP2A in cell cycle regulation and how its inhibition by LB-100 can disrupt this process, leading to enhanced sensitivity to DNA damaging agents.





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